

Application Notes and Protocols: Ether Amines as Flotation Agents in Mineral Processing

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Compound of Interest

Compound Name: Isononanamine

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Audience: Researchers, scientists, and mineral processing professionals.

Introduction

Ether amines have emerged as a significant class of cationic collectors in the field of mineral processing, demonstrating high efficiency and selectivity in various flotation applications. Characterized by the presence of an ether linkage and an amine group, their unique chemical structure ($R-O-(CH_2)_3-NH_2$) allows for effective interaction with mineral surfaces, rendering them hydrophobic for attachment to air bubbles.^{[1][2]} This document provides detailed application notes and experimental protocols for the use of ether amines as flotation agents, with a focus on their application in the beneficiation of iron ores, silicates, and phosphate ores. Ether amines are noted for their higher solubility in pulp, strong collecting power, and frothing capabilities compared to other cationic collectors like fatty amines.^{[1][2]}

Data Presentation: Performance of Ether Amine Collectors

The following tables summarize quantitative data on the performance of various ether amine collectors in the flotation of different minerals.

Table 1: Reverse Flotation of Iron Ore (Silica Gangue)

Ether Amine Collector	Depressant	Collector Dosage	Pulp pH	Concentrate Grade (% Fe)	Iron Recovery (%)	Silica in Concentrate (%)	Reference
Flotigam EDA B	Starch (300 g/t)	40 g/t	10.5	65.6	84.2	4.1	[3]
Flotigam EDA B	Starch (300 g/t)	80 g/t	10.5	61.1	90.2	10.3	[3]
Flotigam EDA	Starch	50 g/t	9.5 - 10.5	-	~89.0	~1.6	[1]
Lilaflot 821M	Starch	15 g/t + 5 g/t	10.3 - 10.5	67.63	91.16	<1.3	[4] [5]
Ether Monoamine	Starch (1000 g/t)	20 mg/L	9.0	>62.0	~70.0	-	[6]
Ether Diamine	Starch (1000 g/t)	30 mg/L	9.0	>62.0	~65.0	-	[6]

Table 2: Flotation of Silicate Minerals

Mineral	Ether Amine Collector	Collector Dosage (mg/dm ³)	Pulp pH	Mineral Recovery (%)	Reference
Quartz	Flotigam® EDA	30	10	97.1	[2]
Biotite	Flotigam® EDA	30	10	63.8	[2]
Phlogopite	Flotigam® EDA	30	10	46.3	[2]
Phlogopite	Ether Amine	100	10	>85.0	[2]
Quartz	Ether Monoamine	10 mg/L	9	97.7	[6]
Quartz	Ether Diamine	30 mg/L	9	95.9	[6]

Table 3: Reverse Flotation of Phosphate Ore (Silica Gangue)

Ore Type	Ether Amine Collector	Depressant	Collector Dosage (kg/t)	Pulp pH	P ₂ O ₅ Grade (%)	P ₂ O ₅ Recovery (%)	Reference
Sedimentary	Cationic Amine (605G83)	STPP	1.0	7	31.5	92.1 (Quartz Recovery)	[7] [8]
Sedimentary	Cationic Amine	STPP	-	Neutral	-	-	[9]

Experimental Protocols

Protocol 1: Reverse Cationic Flotation of Iron Ore

This protocol describes a typical laboratory procedure for the removal of silica gangue from iron ore using an ether amine collector.

1. Ore Preparation:

- Crush and grind the iron ore to a target particle size, typically with 80% passing 150 micrometers.
- Prepare a representative sample of the ground ore (e.g., 1000 g).

2. Pulp Preparation:

- Place the ground ore sample into a laboratory flotation cell (e.g., Denver-type).
- Add tap water to achieve a pulp density of 40-50% solids by weight.[\[3\]](#)[\[10\]](#)
- Agitate the pulp at a constant speed (e.g., 1000 rpm) for approximately 3 minutes to ensure proper dispersion.[\[3\]](#)

3. Depression of Iron Minerals:

- Prepare a solution of a depressant, such as gelatinized corn starch.
- Add the depressant solution to the pulp at a dosage of 300-1500 g/t of ore.[\[3\]](#)[\[11\]](#)
- Condition the pulp with the depressant for 5-6 minutes.[\[3\]](#)[\[12\]](#)

4. pH Adjustment:

- Measure the pH of the pulp.
- Adjust the pH to the target range of 9.5-10.5 using a suitable regulator, such as NaOH solution.[\[1\]](#)[\[10\]](#)

5. Collector Conditioning:

- Prepare a stock solution of the ether amine collector (e.g., 1% by weight in water).[\[10\]](#) Some ether amines like Lilaflot 811M are dispersible rather than soluble and may require specific

preparation methods.[13]

- Add the collector solution to the pulp at the desired dosage (e.g., 30-80 g/t).[3]
- Condition the pulp with the collector for 1-3 minutes.[3][5]

6. Flotation:

- Introduce air into the flotation cell at a controlled flow rate.
- Collect the froth, which is enriched with silica, for a predetermined time (e.g., 5 minutes) or until the froth is no longer mineralized.[3][6]
- The remaining pulp in the cell is the iron ore concentrate.

7. Product Handling and Analysis:

- Filter, dry, and weigh both the froth product (tailings) and the concentrate.
- Analyze the feed, concentrate, and tailings for their iron and silica content to determine the grade and recovery.

Protocol 2: Flotation of Silicate Minerals

This protocol is a general procedure for the flotation of pure silicate minerals using an ether amine collector, often performed in micro-flotation setups.

1. Mineral Preparation:

- Obtain a high-purity sample of the silicate mineral (e.g., quartz, feldspar, mica).
- Grind the mineral to the desired particle size fraction for flotation.

2. Pulp Preparation:

- In a micro-flotation cell (e.g., Hallimond tube), add a small, weighed amount of the mineral sample (e.g., 1-2 g).[14][15]
- Add deionized water of a known volume.

3. pH Adjustment and Reagent Conditioning:

- Adjust the pH of the mineral suspension to the target value (e.g., pH 10) using HCl or NaOH.
[2]
- Add the ether amine collector at the desired concentration (e.g., 5 to 140 mg/dm³). [2]
- Condition the suspension for a set time (e.g., 3 minutes) with stirring. [2]

4. Flotation:

- Introduce a stream of purified gas (e.g., nitrogen) at a constant flow rate through the bottom of the cell.
- Allow flotation to proceed for a fixed duration (e.g., 1-3 minutes).
- The floated particles are collected in the upper part of the cell.

5. Analysis:

- Separately collect, dry, and weigh the floated and non-floated fractions.
- Calculate the mineral recovery as the weight percentage of the floated material relative to the initial sample weight.

Visualizations

Experimental Workflow

Caption: General workflow for mineral flotation using an ether amine collector.

Collector Adsorption Mechanism

Caption: Adsorption of ether amine on a negatively charged quartz surface.

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